

FTIR spectral analysis and peak assignment for basic lead carbonate

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Compound of Interest

Compound Name: *Lead(ii)carbonate basic*

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FTIR Spectral Analysis and Peak Assignment: Basic Lead Carbonate

A Comparative Technical Guide for Analytical Characterization

Executive Summary & Scientific Context

Basic Lead Carbonate (

), historically known as "White Lead," is a complex inorganic salt distinct from Neutral Lead Carbonate (

, Cerussite).[1] While both contain carbonate moieties, the presence of the hydroxyl group and the unique crystal lattice of the basic form introduce specific symmetry-lowering effects observable in vibrational spectroscopy.

For researchers in materials science and pharmaceutical development (specifically in impurity profiling or historical formulation analysis), distinguishing these phases is critical. Basic lead

carbonate is thermodynamically stable in alkaline environments but converts to neutral carbonate or lead oxide (

) under acidic conditions or thermal stress.

Key Analytical Differentiator: The presence of a sharp, non-bonded or weakly bonded hydroxyl stretch at $\sim 3537\text{ cm}^{-1}$ and the splitting/shifting of the carbonate asymmetric stretch due to symmetry reduction.

Experimental Protocol: Self-Validating Workflow

To ensure spectral fidelity, the sample preparation method must avoid pressure-induced phase transitions, which are common in soft lead salts.

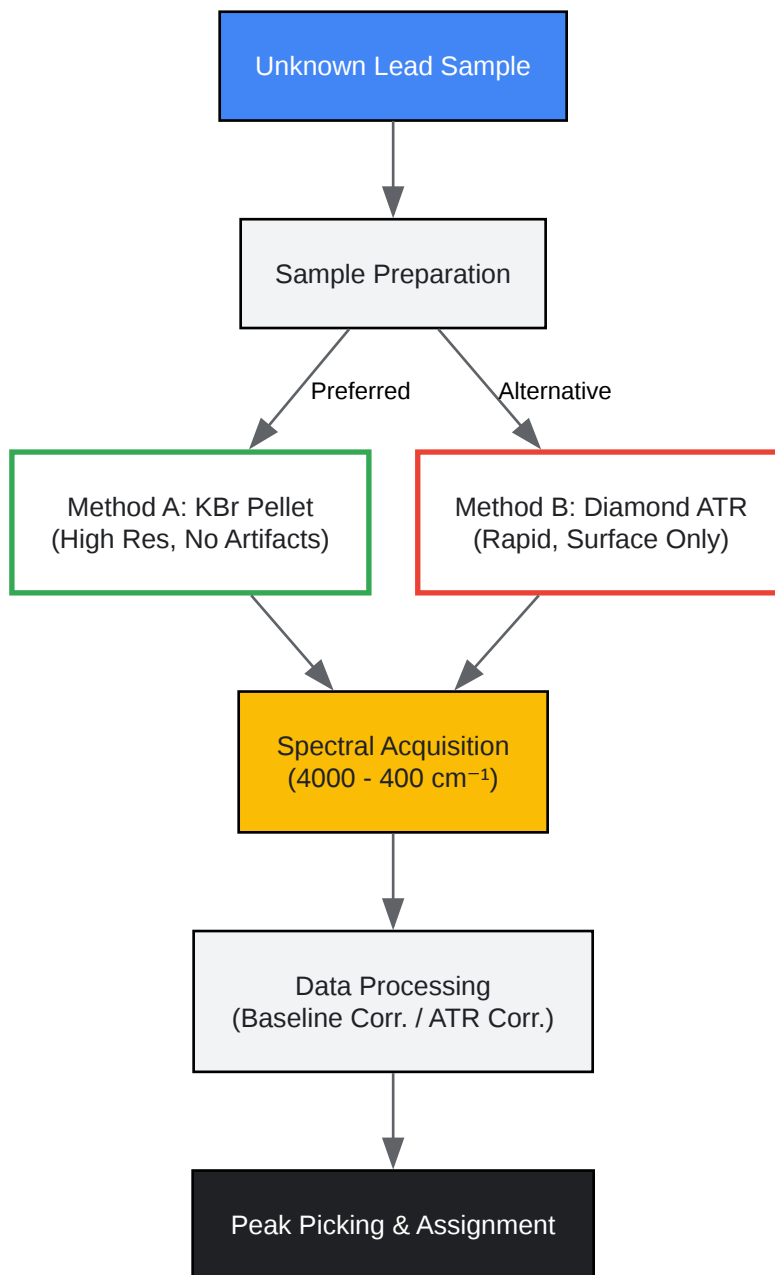
Method A: KBr Pellet Transmission (Gold Standard)

- **Rationale:** Provides the highest resolution for the hydroxyl region and eliminates the "anomalous dispersion" artifacts often seen in ATR spectra of high-refractive-index inorganic salts.
- **Protocol:**
 - **Grinding:** Mix 1–2 mg of sample with ~ 200 mg of spectroscopic grade KBr. Grind gently in an agate mortar. Caution: Excessive grinding can induce local heating and dehydration.
 - **Pressing:** Press at 8–10 tons for 2 minutes under vacuum to remove trapped moisture.
 - **Validation:** The pellet must be transparent. A cloudy pellet indicates moisture (broad band at 3400 cm^{-1}) or poor particle dispersion.

Method B: Diamond ATR (High Throughput)

- **Rationale:** Rapid screening.[\[2\]](#)[\[3\]](#)
- **Protocol:** Place sample on the diamond crystal. Apply minimal pressure required for contact.
- **Correction:** Apply an ATR correction algorithm ($n \sim 1.9\text{--}2.1$ for lead salts) to normalize peak intensities, particularly in the low-wavenumber region.

Analytical Workflow Diagram



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Figure 1: Decision matrix for sample preparation. KBr pellets are recommended for definitive assignment of the hydroxyl moiety.

Spectral Analysis & Peak Assignment

The FTIR spectrum of basic lead carbonate is defined by two primary regions: the Hydroxyl Region (unique to the basic form) and the Carbonate Region (shared but shifted).

A. The Hydroxyl Region (3600–3500 cm^{-1})

This is the diagnostic "fingerprint" for Basic Lead Carbonate.^[4]

- Assignment:

Stretching.

- Position: A sharp, distinct peak at 3537 cm^{-1} .^[4]
- Mechanistic Insight: Unlike water moisture (broad band $\sim 3400 \text{ cm}^{-1}$), this sharp peak indicates structural hydroxyl groups within the crystal lattice (layers). The high wavenumber suggests the OH groups are relatively free or involved in only weak hydrogen bonding compared to organic alcohols.
- Comparison: Neutral Lead Carbonate (Cerussite) exhibits NO peaks in this region.

B. The Carbonate Region (1500–600 cm^{-1})

The carbonate ion (

) typically has

symmetry. However, in the lead carbonate lattice, the coordination with heavy Pb atoms lowers this symmetry, causing IR-inactive bands to become active and degenerate bands to split.

- Asymmetric Stretch ():
 - Basic Lead Carbonate: Broad, strong band centered at 1400–1410 cm^{-1} with a shoulder often visible at 1350 cm^{-1} .
 - Neutral Lead Carbonate: Strong band shifted significantly lower to 1365 cm^{-1} .

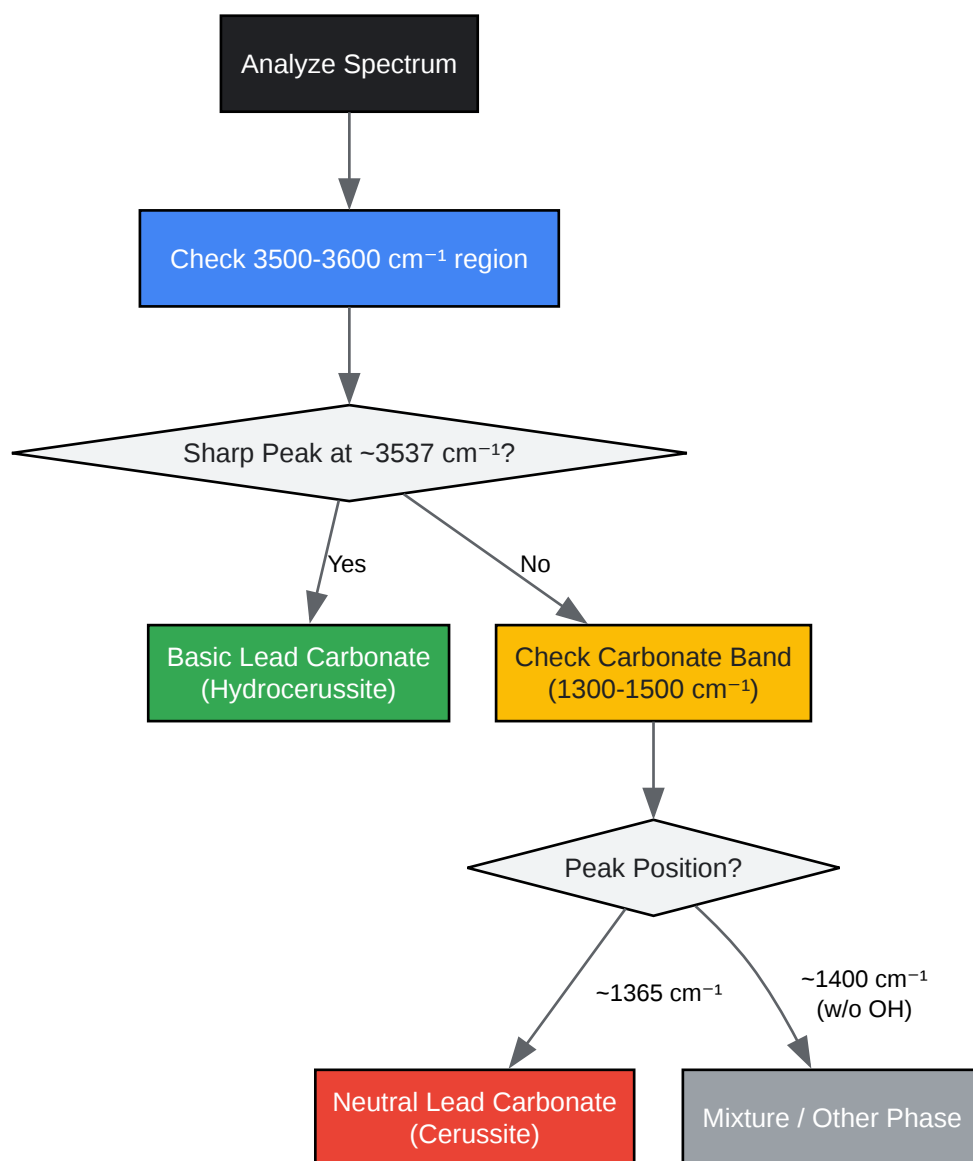
- Why? The environment of the carbonate ion in the basic form is more rigid and distorted due to the interleaving hydroxide layers, altering the force constant of the C-O bond.
- Symmetric Stretch (ν_1):
 - Position: Sharp peak at 1045 cm^{-1} .^[4]
 - Note: This mode is IR-inactive in free carbonate (ν_1) but becomes active due to symmetry lowering to C_{2v} or C_{3v} in the crystal.
- Bending Modes (ν_2):
 - Out-of-plane bend (ν_2): 838 cm^{-1} .
 - In-plane bend (ν_2): $680\text{--}693\text{ cm}^{-1}$ (often split in the basic form).

Comparative Data: Basic vs. Neutral Lead Carbonate

The following table summarizes the critical spectral differences required for identification.

Vibrational Mode	Assignment	Basic Lead Carbonate ()	Neutral Lead Carbonate ()
Hydroxyl Stretch		3537 cm ⁻¹ (Sharp)	Absent
Carbonate Asym.[4] Stretch		1400–1410 cm ⁻¹ (Shoulder ~1350)	1365 cm ⁻¹
Carbonate Sym. Stretch		1045 cm ⁻¹ (Weak/Sharp)	1050 cm ⁻¹ (Very Weak)
Out-of-plane Bend		~840 cm ⁻¹	838 cm ⁻¹
In-plane Bend		680 cm ⁻¹ / 693 cm ⁻¹ (Split)	677 cm ⁻¹ (Single)

Identification Logic Pathway



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Figure 2: Logical flowchart for distinguishing lead carbonate phases based on spectral features.

Performance & Stability Considerations

For drug development and industrial applications, understanding the stability profile via FTIR is crucial.

- **Acid Sensitivity:** Basic lead carbonate is highly sensitive to acidic environments. FTIR monitoring will show a decrease in the 3537 cm⁻¹ peak and a shift of the 1400 cm⁻¹ band

toward 1365 cm^{-1} as it converts to the neutral form or dissolves.

- Thermal Degradation: Upon heating ($>200^{\circ}\text{C}$), the material undergoes decarbonation and dehydration.
 - Step 1: Loss of OH peak (3537 cm^{-1}).[\[4\]](#)
 - Step 2: Loss of Carbonate peaks.[\[5\]](#)
 - Result: Formation of Lead Oxide (PbO), characterized by broad lattice bands below 600 cm^{-1} .
- Lipid Reactivity (Saponification): In oil-based formulations (historical ointments or paints), basic lead carbonate reacts with fatty acids to form Lead Soaps (Lead Carboxylates).
 - Indicator: Appearance of new bands at $1510\text{--}1540\text{ cm}^{-1}$ (asymmetric carboxylate stretch), indicating matrix instability.

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